

Personal protective equipment for handling Decatone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decatone

Cat. No.: B1664686

[Get Quote](#)

Essential Safety and Handling Guide for Decatone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety and logistical information for the proper handling and disposal of **Decatone**, a common fragrance ingredient. By adhering to these procedural steps, you can minimize risks and maintain a safe laboratory environment.

Physicochemical and Toxicological Data

A clear understanding of **Decatone**'s properties is the first step in safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C13H22O	[1]
Molecular Weight	194.3 g/mol	[1]
Appearance	Colourless Liquid	[1]
Odor	Woody, vetiver, citrus-grapefruit, green-rhubarb	[1]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[2]
Vapor Pressure	0.0708 hPa (at 25°C)	[1]
Acute Dermal Toxicity (LD50)	> 5000 mg/kg	
Acute Oral Toxicity (LD50)	> 5000 mg/kg	

Personal Protective Equipment (PPE)

When handling **Decatone**, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent skin and eye contact.

- **Hand Protection:** Wear butyl rubber or other ketone-resistant gloves. Nitrile gloves may offer some protection for short-term handling but are generally not recommended for prolonged exposure to ketones.
- **Eye and Face Protection:** Use chemical safety goggles or glasses. In situations where splashing is a risk, a face shield should also be worn.
- **Skin and Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended.

While **Decatone** has a low vapor pressure and adverse effects from inhalation are not expected, it is always best practice to handle it in a well-ventilated area. For procedures that could generate aerosols, the use of a fume hood is advised.

Experimental Protocol: Weighing and Mixing

Decatone

This protocol outlines the standard procedure for accurately weighing and mixing a liquid ingredient like **Decatone** in a laboratory setting.

Materials:

- **Decatone**
- Appropriate solvent or mixture base
- Beakers or flasks
- Stirring rod or magnetic stirrer
- Analytical balance
- Pipettes
- Personal Protective Equipment (as specified above)

Procedure:

- Preparation:
 - Ensure the work area (analytical balance and mixing station) is clean and free of clutter.
 - Don the required PPE: lab coat, safety glasses/goggles, and ketone-resistant gloves.
- Taring the Vessel:
 - Place a clean, dry beaker or flask on the analytical balance.
 - Tare the balance to zero.
- Dispensing **Decatone**:

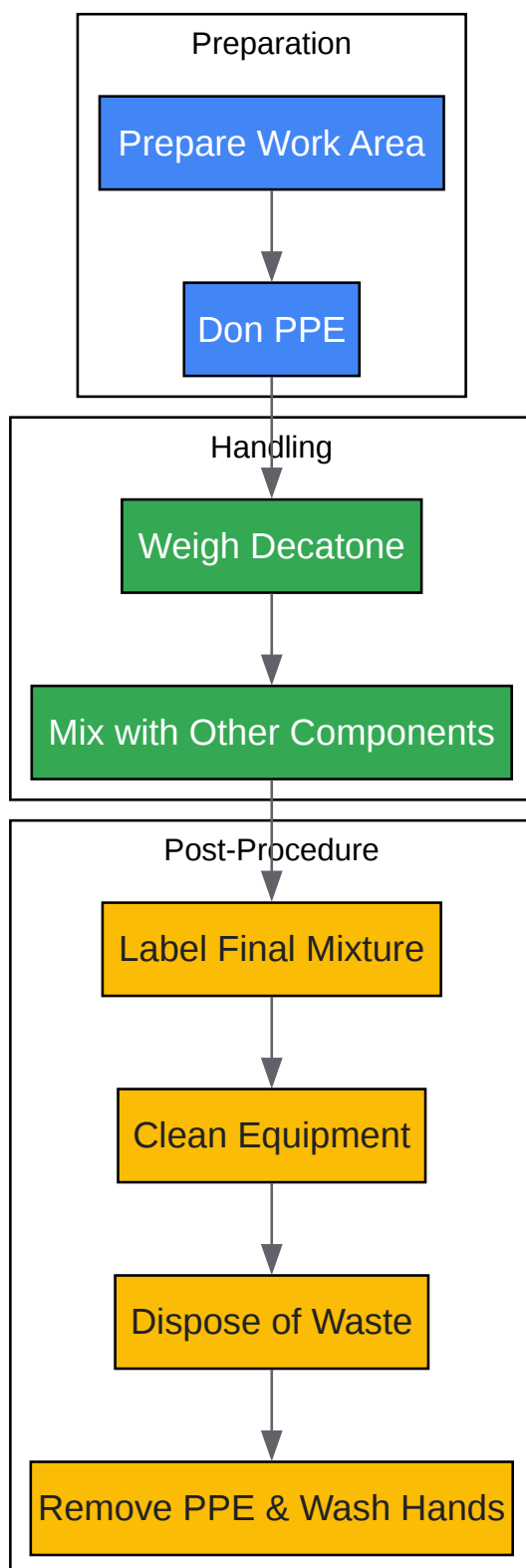
- Carefully open the **Decatone** container.
- Using a clean pipette, transfer the desired amount of **Decatone** into the tared vessel on the balance.
- Dispense the liquid slowly and carefully to avoid splashing.
- Monitor the reading on the balance until the target weight is achieved.
- Mixing:
 - Remove the vessel containing **Decatone** from the balance.
 - Place the vessel on a stable surface, preferably within a fume hood if vigorous mixing or heating is required.
 - Add the appropriate solvent or other mixture components to the vessel.
 - If using a stirring rod, stir the mixture gently until homogenous.
 - If using a magnetic stirrer, place a stir bar in the vessel and place it on the stir plate. Start the stirrer at a low speed and gradually increase to the desired speed.
- Post-Procedure:
 - Securely cap the final mixture and label it appropriately.
 - Clean all glassware and equipment used in the procedure.
 - Properly dispose of any waste generated, following the disposal plan outlined below.
 - Remove PPE and wash hands thoroughly.

Operational and Disposal Plans

Adherence to structured operational and disposal plans is crucial for maintaining a safe and compliant laboratory.

Operational Workflow

The following diagram illustrates the logical workflow for handling **Decatone** from initial preparation to the completion of the experimental procedure.

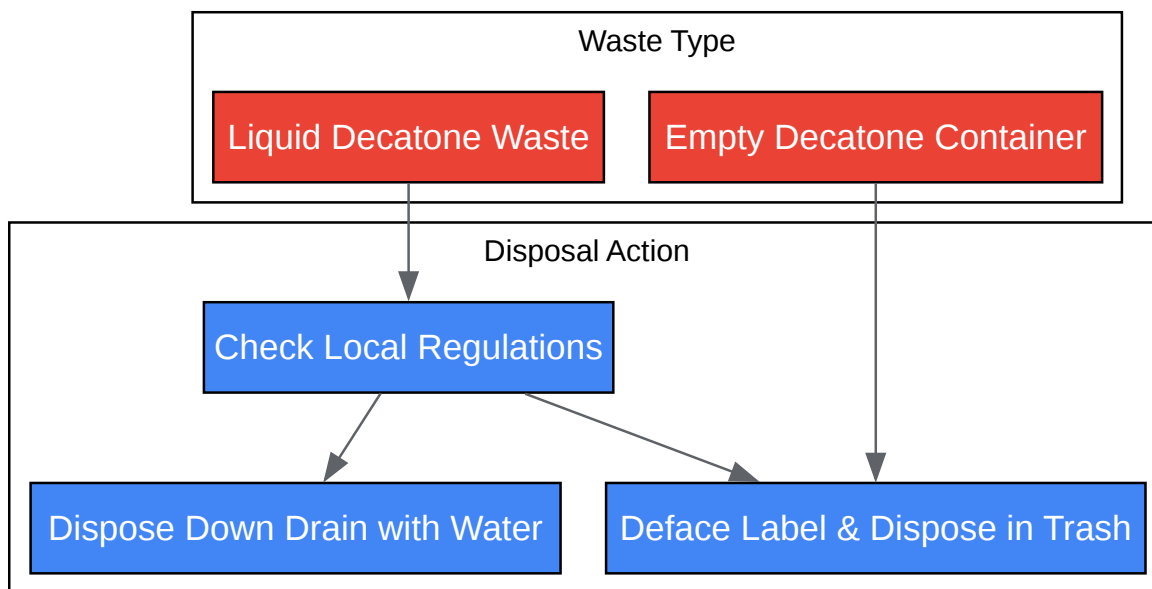


[Click to download full resolution via product page](#)

Caption: Workflow for Handling **Decatone**

Disposal Plan

Decatone is not classified as a hazardous substance. However, proper disposal procedures should still be followed to ensure environmental responsibility and compliance with local regulations.



[Click to download full resolution via product page](#)

Caption: Disposal Plan for **Decatone**

Liquid Waste:

- **Consult Local Regulations:** Always consult your institution's Environmental Health and Safety (EHS) department and local regulations before disposing of any chemical waste.
- **Drain Disposal:** For small quantities, and with approval, **Decatone** may be disposed of down the drain with a large amount of running water.[3]

Empty Containers:

- **Rinsing:** Ensure the container is empty of any free liquid.

- Defacing: The label on the container must be defaced or removed to indicate that it no longer contains the chemical.[3]
- Disposal: The defaced, empty container can typically be disposed of in the regular trash.[3]

By implementing these safety protocols and operational plans, you can confidently and safely handle **Decatone** in your laboratory, contributing to a culture of safety and scientific excellence.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Decatone | Givaudan [givaudan.com]
- 2. gardenia decalone, 34131-98-1 [thegoodscentscompany.com]
- 3. sfasu.edu [sfasu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Decatone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664686#personal-protective-equipment-for-handling-decatone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com